

4-Hydroxy-2,5-dimethylbenzaldehyde physical properties

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Compound of Interest

Compound Name:	4-Hydroxy-2,5-dimethylbenzaldehyde
Cat. No.:	B113098

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An In-depth Technical Guide to the Physical Properties of **4-Hydroxy-2,5-dimethylbenzaldehyde**

This guide provides a comprehensive overview of the core physical properties of **4-Hydroxy-2,5-dimethylbenzaldehyde**, tailored for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy comparison and includes detailed experimental methodologies.

Quantitative Physical Properties

The known physical and chemical properties of **4-Hydroxy-2,5-dimethylbenzaldehyde** are summarized in the table below. These properties are crucial for understanding the compound's behavior in various experimental and industrial settings.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₀ O ₂	[1][2]
Molecular Weight	150.17 g/mol	[2][3][4]
Appearance	Colorless crystalline solid	[1]
Odor	Distinctive aromatic odor	[1]
Melting Point	61-63 °C	[1]
Boiling Point	142-144 °C[1] 272.7 ± 35.0 °C (at 760 mmHg)	[3]
Density	1.13 g/cm ³	[1][3]
Flash Point	113.8 ± 18.5 °C	[3]
Storage Temperature	-20°C	[2]

Experimental Protocols

Detailed experimental protocols are essential for the replication and validation of scientific findings. Below is a synthesis protocol for **4-Hydroxy-2,5-dimethylbenzaldehyde**, as specific protocols for the determination of its physical properties were not detailed in the surveyed literature.

Synthesis of 4-Hydroxy-2,5-dimethylbenzaldehyde from 4-methoxy-2,5-dimethylbenzaldehyde[5]

This procedure outlines the demethylation of 4-methoxy-2,5-dimethylbenzaldehyde to yield the target compound.

Materials:

- 4-methoxy-2,5-dimethylbenzaldehyde (1.24 g, 7.55 mmol)
- Anhydrous dichloromethane (12 mL)
- Pure boron tribromide (1.75 g, 18.5 mmol)

- Ice (150 g)

Procedure:

- Dissolve 4-methoxy-2,5-dimethylbenzaldehyde in anhydrous dichloromethane.
- Slowly add pure boron tribromide dropwise to the solution while stirring. The formation of a tan-colored precipitate will be observed.
- Continue stirring the resulting suspension at room temperature for 5 days.
- After the reaction is complete, carefully pour the homogeneous reaction mixture into ice.
- Once the ice has completely melted, isolate the solid product, 2,5-dimethyl-4-hydroxybenzaldehyde, by filtration.
- Dry the product to obtain the final compound. This protocol reported a quantitative yield.

Product Characterization:

- $^1\text{H-NMR}$ (400 MHz, DMSO-d6): δ = 10.40 (s, 1H), 9.98 (s, 1H), 7.54 (s, 1H), 6.68 (s, 1H), 3.36 (s, 1H), 2.49 (s, 3H), 2.13 (s, 3H)[5].

Visualized Experimental Workflow

The following diagram illustrates the synthesis workflow described in the experimental protocol section.



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Caption: Synthesis of **4-Hydroxy-2,5-dimethylbenzaldehyde**.

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